

An In-depth Technical Guide to Dibutyl Dicarbonate: Safety, Handling, and Experimental Protocols

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Compound of Interest

Compound Name: *Dibutyl dicarbonate*

Cat. No.: *B8531765*

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For Researchers, Scientists, and Drug Development Professionals

Dibutyl dicarbonate, commonly known as Boc anhydride or $(\text{Boc})_2\text{O}$, is an indispensable reagent in modern organic synthesis, particularly for the protection of amine functionalities.^[1] Its widespread use in pharmaceutical and academic laboratories necessitates a thorough understanding of its safety profile and proper handling procedures to ensure the well-being of laboratory personnel. This technical guide provides a comprehensive overview of the safety data for **dibutyl dicarbonate**, detailed handling procedures, and experimental protocols for its use in the Boc-protection of amines.

Safety Data and Hazard Identification

Dibutyl dicarbonate is classified as a hazardous substance and requires careful handling.^[2] ^[3] It is a flammable solid or liquid with a low melting point, is highly toxic upon inhalation, and can cause serious eye damage, skin irritation, and allergic skin reactions.^[3]^[4]

Physical and Chemical Properties

The physical and chemical properties of **dibutyl dicarbonate** are summarized in the table below. It is a volatile compound that is sensitive to moisture and heat.^[1]^[5]

Property	Value	References
Molecular Formula	C ₁₀ H ₁₈ O ₅	[3]
Molar Mass	218.25 g/mol	[5]
Appearance	Colorless to white solid or liquid	[6]
Melting Point	23 °C (73 °F)	[7][8]
Boiling Point	56-57 °C (133-135 °F) at 0.5 mmHg	[7][9]
Density	0.95 g/cm ³ at 20 °C	[5]
Flash Point	37 °C (99 °F)	[2][7]
Autoignition Temperature	460 °C (860 °F)	[2][5]
Solubility	Insoluble in water; soluble in most organic solvents.[9][10]	

Toxicological Data

The primary hazard associated with **dibutyl dicarbonate** is its acute inhalation toxicity.[2][3][9]

The available toxicological data are presented below.

Metric	Value	Species	References
LD ₅₀ Oral	>5000 mg/kg	Mammal	[2][7]
LD ₅₀ Dermal	>2000 mg/kg	Mammal	[2][7]
LC ₅₀ Inhalation	100 mg/m ³ (4 h)	Rat	[2][7][9]

Hazard Statements and Precautionary Measures

Dibutyl dicarbonate is associated with the following hazard statements (H-statements) and requires the listed precautionary measures (P-statements) for safe handling.[4][8]

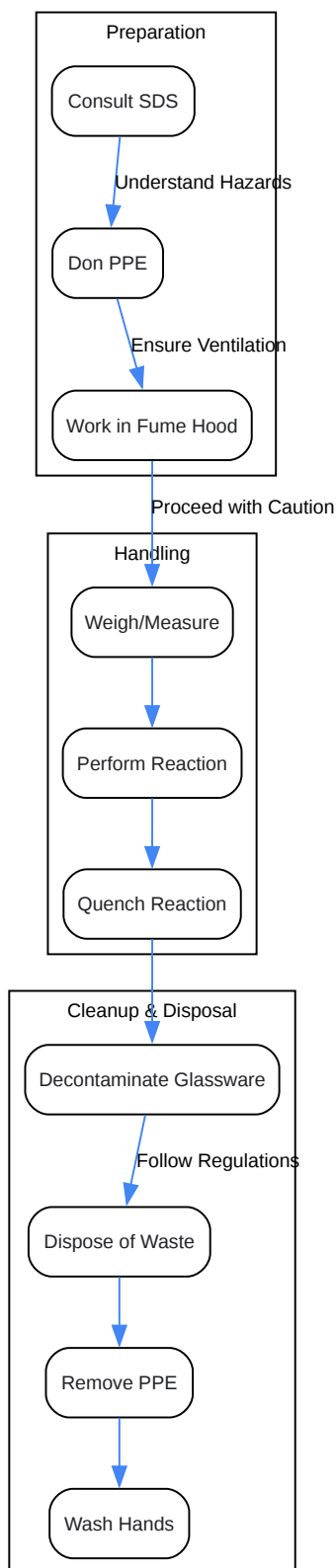
Hazard Statement	Description
H226	Flammable liquid and vapor.[4][8]
H315	Causes skin irritation.[3][8]
H317	May cause an allergic skin reaction.[3][8]
H318	Causes serious eye damage.[8]
H330	Fatal if inhaled.[3][8]
H335	May cause respiratory irritation.[3][8]
Precautionary Statement	Description
P210	Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[8]
P260	Do not breathe dust/fume/gas/mist/vapors/spray.[11]
P280	Wear protective gloves/protective clothing/eye protection/face protection.[5][11]
P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.[5]
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[5]
P310	Immediately call a POISON CENTER or doctor/physician.[5]

Handling and Storage Procedures

Proper handling and storage are crucial to minimize the risks associated with **dibutyl dicarbonate**.

Safe Handling Workflow

The following workflow outlines the essential steps for safely handling **dibutyl dicarbonate** in a laboratory setting.



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Safe Handling Workflow for **Dibutyl Dicarbonate**

Storage

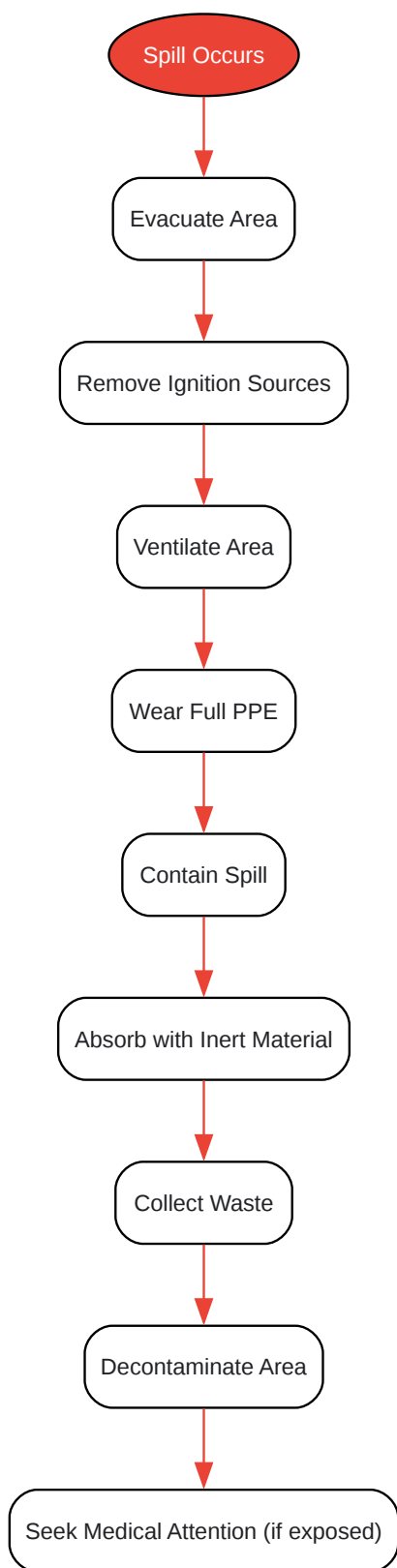
Store **dibutyl dicarbonate** in a cool, dry, and well-ventilated area, away from heat, sparks, and open flames.[12] It is recommended to store it in a refrigerator.[3] The compound is sensitive to moisture and can decompose to generate carbon dioxide, leading to pressure buildup in sealed containers.[9] For this reason, it is often supplied in plastic bottles.[9] Keep containers tightly closed when not in use.[12]

Emergency Procedures

In the event of an emergency, prompt and appropriate action is critical.

Spill Response

The following diagram illustrates the steps to take in the event of a **dibutyl dicarbonate** spill.

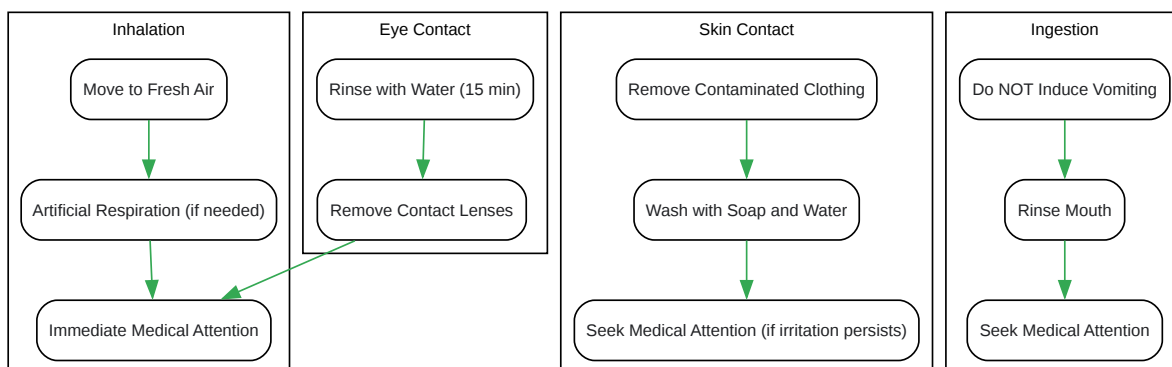


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Emergency Spill Response for **Dibutyl Dicarbonate**

First Aid Measures

The appropriate first aid measures depend on the route of exposure. Immediate medical attention is required for inhalation and eye contact.



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First Aid Procedures for **Dibutyl Dicarbonate** Exposure

Experimental Protocols: Boc Protection of Amines

Dibutyl dicarbonate is the most common reagent for the introduction of the tert-butoxycarbonyl (Boc) protecting group onto an amine.[7] The reaction is typically carried out under basic conditions.[2]

General Procedure for Boc Protection of a Primary Amine

This protocol is a general guideline and may require optimization for specific substrates.

Materials:

- Primary amine

- **Dibutyl dicarbonate** ((Boc)₂O)
- Solvent (e.g., tetrahydrofuran (THF), dichloromethane (DCM), acetonitrile, or a mixture of water and an organic solvent)[7]
- Base (e.g., triethylamine (TEA), sodium bicarbonate (NaHCO₃), or 4-dimethylaminopyridine (DMAP))[7]
- Round-bottom flask
- Magnetic stirrer and stir bar
- Standard work-up and purification equipment (separatory funnel, rotary evaporator, chromatography supplies)

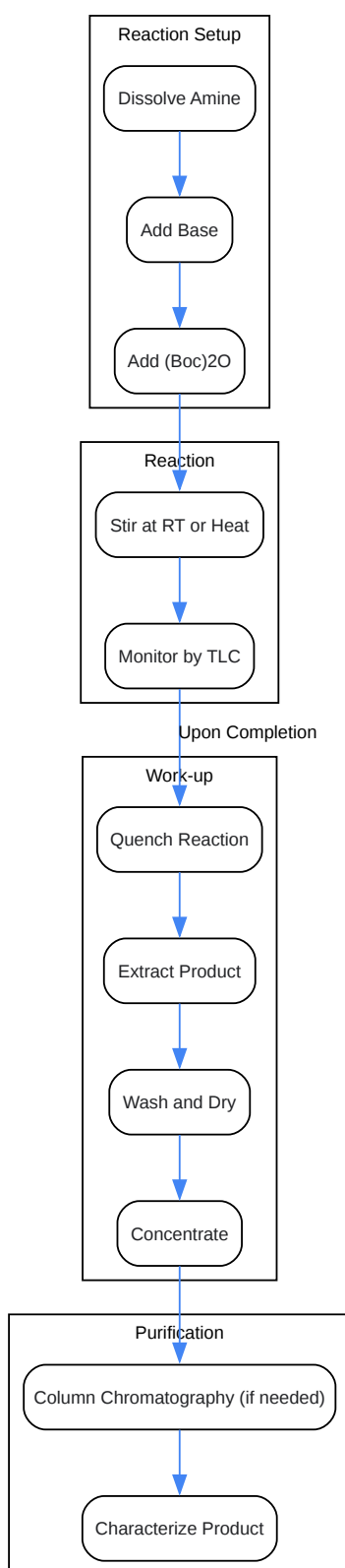
Procedure:

- Dissolution: Dissolve the primary amine in the chosen solvent in a round-bottom flask equipped with a magnetic stir bar.
- Addition of Base: Add 1.0-1.5 equivalents of the base to the solution.[7]
- Addition of (Boc)₂O: Slowly add 1.0-1.2 equivalents of **dibutyl dicarbonate** to the stirred solution at room temperature or 0 °C.
- Reaction: Stir the reaction mixture at room temperature or gentle heat (e.g., 40 °C) until the reaction is complete, as monitored by thin-layer chromatography (TLC) or another suitable analytical technique.[7]
- Work-up:
 - Quench the reaction by adding water or a saturated aqueous solution of ammonium chloride.
 - Extract the aqueous layer with an organic solvent (e.g., ethyl acetate, DCM).
 - Combine the organic layers and wash with brine.

- Dry the organic layer over an anhydrous drying agent (e.g., Na_2SO_4 or MgSO_4).
- Filter off the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator.
- Purification: Purify the crude product by flash column chromatography on silica gel, if necessary.

Experimental Workflow for Boc Protection

The following diagram illustrates the key steps in a typical Boc protection experiment.



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Experimental Workflow for Boc Protection of an Amine

Conclusion

Dibutyl dicarbonate is a powerful and widely used reagent in organic synthesis. A thorough understanding of its hazards and strict adherence to safety and handling protocols are paramount for its safe use in the laboratory. By following the guidelines outlined in this technical guide, researchers can effectively utilize this important reagent while minimizing risks to themselves and their colleagues.

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